

Fundamental Properties and Experimental Comparisons

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Compound Focus: Dimethyl Sulfoxide

CAS No.: 67-68-5

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Table 1: Core Physicochemical Properties

This table summarizes the basic properties that define a solvent's character and potential applications [1] [2] [3].

Solvent	Boiling Point (°C)	Dielectric Constant (ϵ)	Dipole Moment (D)	Viscosity (cP at ~20°C)	Density (g/mL)
DMSO	189	46.7	3.96	1.996	1.1004
DMF	153	36.7	3.86	0.92	0.948
DMAc	165	37.8	3.72	0.92	0.94
NMP	202	33	~3.7 (est.)	1.65	1.03
Cyrene (DLG)	203	37.3	N/A	14.5 (at 20°C)	1.25

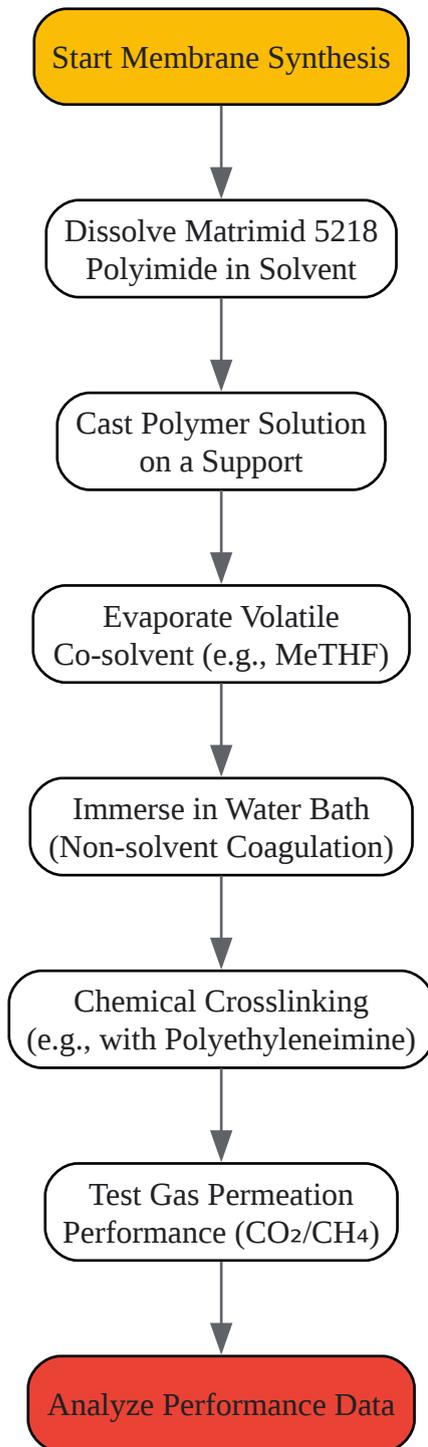
Table 2: Performance in Specific Applications

Experimental data provides a direct comparison of solvent performance in real-world research scenarios.

Application / Property	Key Experimental Findings & Comparative Performance
Gas Separation Membranes	In the synthesis of polyimide membranes for CO ₂ /CH ₄ separation, a green solvent mixture of TamiSolve NxG and DMSO (1:2 wt) with MeTHF performed comparably to membranes made with traditional solvents like NMP. The DMSO-based system emerged as a promising, sustainable alternative for scalable synthesis [4].
Solution Structure & Molecular Interactions	Neutron diffraction studies of equimolar mixtures show that DMSO integrates into the coordination shell of DMF and DMAc, forming a hierarchy of weak C-H...O hydrogen bonds and various dispersion interactions. This demonstrates DMSO's versatility in disrupting and mixing with the native structures of other aprotic solvents [1].
Electrochemical Applications	The renewable solvent Cyrene has a dielectric constant comparable to DMF and DMAc, making it a candidate for electrochemistry. However, its high viscosity results in lower molar conductivity for electrolyte solutions compared to traditional aprotic solvents [2].
Thermodynamic Behavior in Mixtures	Studies of DMSO-DMF and DMSO-DMAc binary mixtures show that adding DMF or DMAc to DMSO decreases the density, viscosity, and ultrasonic velocity of the mixture. This indicates a disruption of DMSO's strong self-association and an increase in free volume [5].

Detailed Experimental Protocol: Membrane Synthesis

The following workflow details the Non-Solvent Induced Phase Separation (NIPS) method, a key experiment cited for comparing solvent performance in forming polyimide membranes [4].



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Key Methodological Details:

- **Material Preparation:** A commercial polyimide (Matrimid 5218) is dissolved in the solvent systems being compared (e.g., conventional NMP vs. green DMSO-based systems) at high polymer concentrations (19-22 wt%) [4].

- **Phase Inversion:** The cast film is immersed in a water coagulation bath. This step is governed by the thermodynamic and kinetic properties of the polymer-solvent-nonsolvent system, which are influenced by the solvent choice. Cloud point and viscosity measurements are crucial for understanding these interactions [4].
- **Performance Evaluation:** The resulting membranes are sealed (e.g., with PDMS) and tested for mixed gas CO₂/CH₄ separation under varying feed pressures to assess permeability and selectivity. The stability against CO₂-induced plasticization is also evaluated, often with crosslinked membranes [4].

Key Considerations for Solvent Selection

- **Toxicity and Sustainability:** DMSO is widely regarded as less toxic than DMF, DMAc, and NMP, making it a safer alternative [4] [3]. Solvents like TamiSolve NxG and Cyrene are being developed as even greener, bio-based options [4] [2].
- **Biological Effects:** Be aware that DMSO is not biologically inert. Even at low concentrations (0.1-1.5%), it can induce changes in protein secondary structure and nucleic acid conformation in cell cultures, which could interfere with biological assays [6]. It also moderately affects DNA mechanics and conformation [7].
- **Solvent Mixtures:** Using binary solvent mixtures (e.g., DMSO with DMF or water) is a common strategy to fine-tune physicochemical properties like viscosity, polarity, and solvation power for specific applications [8] [5].

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